

# An In-depth Technical Guide to Octahydroazulene-1,5-dione Derivatives and Analogues

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## Compound of Interest

Compound Name: Octahydroazulene-1,5-dione

Cat. No.: B15442869

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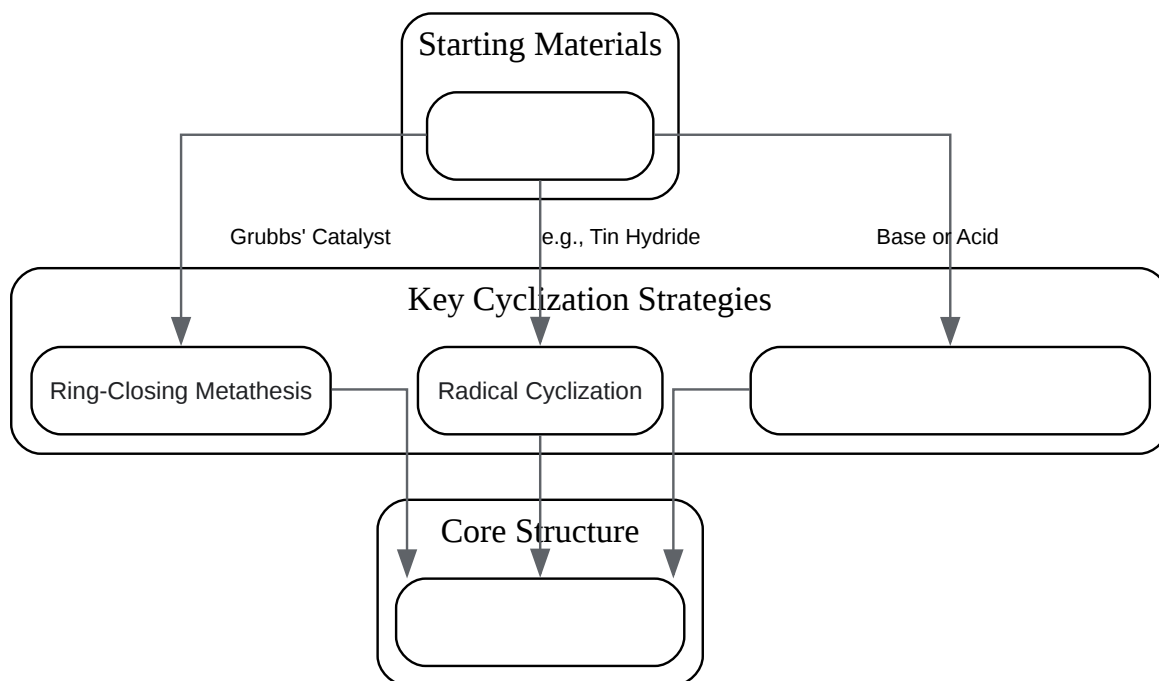
## Introduction

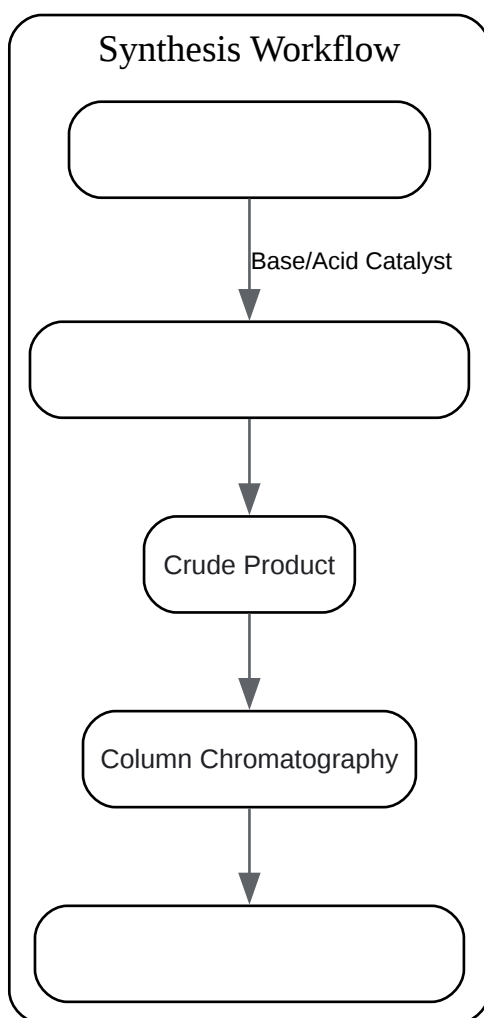
The octahydroazulene, also known as bicyclo[5.3.0]decane, is a versatile bicyclic scaffold that forms the core of numerous natural products, particularly in the guaianolide and pseudoguaianolide families of sesquiterpenes. These natural products exhibit a wide range of potent biological activities, including antitumor, cytotoxic, anti-inflammatory, and antimicrobial properties. The inherent structural complexity and chirality of the octahydroazulene framework make it an attractive target for synthetic chemists and drug discovery programs.

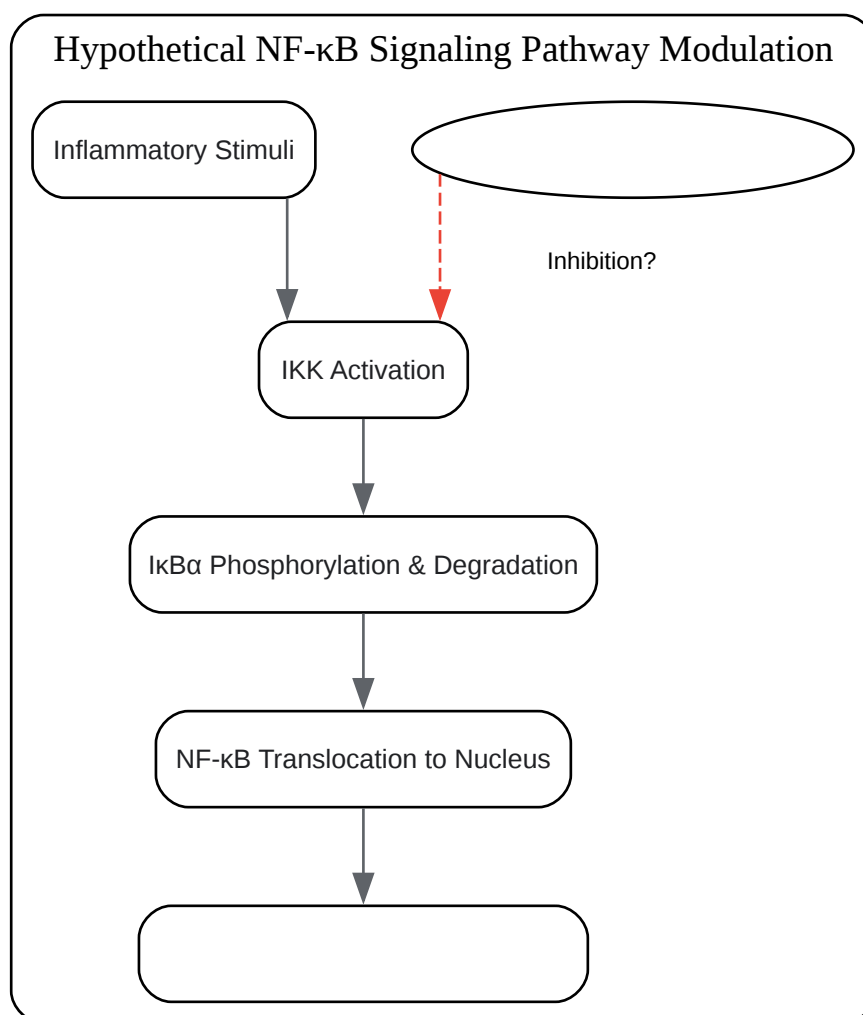
This technical guide focuses on a specific, less-explored subclass: **octahydroazulene-1,5-dione** derivatives and their analogues. While direct research on this specific dione arrangement is limited, this document aims to provide a comprehensive overview by extrapolating from the synthesis of the core structure and the biological activities of closely related compounds. This guide will serve as a foundational resource for researchers interested in exploring the synthesis and therapeutic potential of this promising, yet underexplored, class of molecules.

## Synthesis of the Octahydroazulene Core

The construction of the bicyclo[5.3.0]decane skeleton is a key challenge in the total synthesis of many natural products. Various synthetic strategies have been developed to achieve this, often involving ring-closing metathesis, radical cyclizations, and intramolecular aldol condensations. A representative synthetic workflow is outlined below.







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